

An In-Depth Technical Guide to Allyl α -D-Galactopyranoside (CAS: 48149-72-0)

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Compound of Interest

Compound Name: *Allyl alpha-D-galactopyranoside*

Cat. No.: *B013474*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Allyl α -D-galactopyranoside is a versatile synthetic intermediate that serves as a cornerstone in modern glycoscience and related fields. Its unique structural features, particularly the anomeric allyl group, provide a gateway for a multitude of chemical transformations, making it an invaluable tool in the synthesis of complex oligosaccharides, glycoconjugates, and novel polymeric materials. This guide offers a comprehensive overview of its synthesis, properties, and diverse applications, with a focus on the practical insights and experimental details relevant to researchers in drug discovery and development.

Physicochemical Properties

Allyl α -D-galactopyranoside is a white to off-white solid, exhibiting good solubility in water and polar organic solvents.^[1] Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	48149-72-0	[1]
Molecular Formula	C ₉ H ₁₆ O ₆	[1]
Molecular Weight	220.22 g/mol	[1]
Melting Point	141-145 °C	[1]
Optical Rotation	[α] ²⁰ /D +175° (c = 1.5 in H ₂ O)	[1]
Appearance	White to off-white powder	[1]
Purity	≥ 99% (HPLC)	[1]

Synthesis of Allyl α -D-Galactopyranoside

The synthesis of Allyl α -D-galactopyranoside can be achieved through both chemical and enzymatic routes. The choice of method often depends on the desired anomeric purity, scalability, and available resources.

Chemical Synthesis: Modified Fischer Glycosylation

The Fischer glycosylation reaction, a classic method for forming glycosidic bonds, remains a straightforward approach for the synthesis of simple alkyl glycosides.[\[2\]](#)[\[3\]](#) Modern modifications, such as the use of microwave irradiation, have significantly reduced reaction times and improved yields.[\[2\]](#)

Caption: Fischer-Speier glycosylation workflow for Allyl α -D-galactopyranoside synthesis.

Experimental Protocol: Microwave-Assisted Fischer Glycosylation[\[2\]](#)

- Reaction Setup: In a pressure-rated microwave vial, combine D-galactose (1.0 g, 5.55 mmol) and anhydrous allyl alcohol (10 mL).
- Catalyst Addition: Add a catalytic amount of a strong acid resin, such as Amberlite IRN 120 H⁺ (1.0 g).

- Microwave Irradiation: Seal the vial and subject the mixture to microwave irradiation at 120°C for 10 minutes. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Work-up: After cooling, filter the reaction mixture to remove the acid resin.
- Purification: Concentrate the filtrate under reduced pressure. The resulting residue can be purified by recrystallization from a suitable solvent like isopropanol to yield the desired Allyl α -D-galactopyranoside. The α -anomer is generally the thermodynamic product and is favored under these conditions.[3]

Enzymatic Synthesis

Enzymatic synthesis offers a highly stereoselective alternative for the production of glycosides. α -Galactosidases can catalyze the transgalactosylation from a suitable donor, such as melibiose or raffinose, to allyl alcohol.[4][5] This method provides excellent control over the anomeric configuration, yielding predominantly the α -anomer.

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